

An In-depth Technical Guide to N-(1-phenylethyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

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This technical guide provides a comprehensive overview of **N-(1-phenylethyl)cyclohexanecarboxamide**, a molecule of interest in chemical synthesis and potential drug discovery. This document is intended for researchers, scientists, and drug development professionals, offering in-depth information on its chemical properties, synthesis, and characterization.

Core Molecular Attributes

N-(1-phenylethyl)cyclohexanecarboxamide is a substituted amide featuring a cyclohexanecarboxamide core and a 1-phenylethyl substituent on the nitrogen atom.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₁ NO	
Molecular Weight	231.34 g/mol	Calculated
CAS Number	61765-19-3	

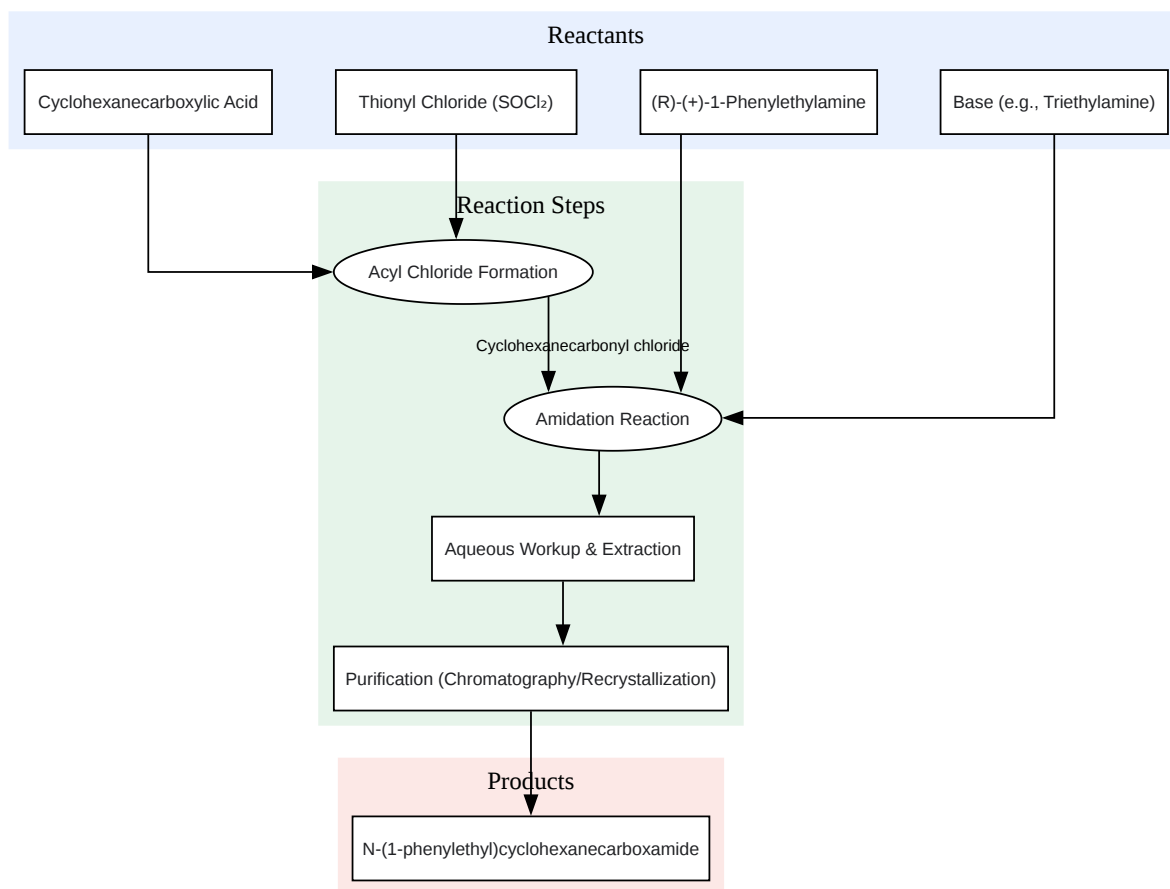
The structural arrangement of this molecule, combining a rigid cycloalkane with an aromatic moiety via an amide linkage, makes it a subject of interest for exploring structure-activity relationships in various biological targets.

Synthesis of N-(1-phenylethyl)cyclohexanecarboxamide

The synthesis of **N-(1-phenylethyl)cyclohexanecarboxamide** is typically achieved through the acylation of (R)-(+)-1-phenylethylamine with an activated form of cyclohexanecarboxylic acid. A common and effective method involves the use of an acyl chloride in the presence of a base to neutralize the hydrochloric acid byproduct.

Synthetic Workflow

The following diagram illustrates the general workflow for the synthesis of **N-(1-phenylethyl)cyclohexanecarboxamide**.



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Caption: Synthetic workflow for **N-(1-phenylethyl)cyclohexanecarboxamide**.

Detailed Experimental Protocol

This protocol is based on established methods for amide synthesis.

Materials:

- Cyclohexanecarboxylic acid
- Thionyl chloride (SOCl_2)
- (R)-(+)-1-Phenylethylamine
- Triethylamine (Et_3N) or Pyridine
- Anhydrous dichloromethane (DCM)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography

Procedure:

- Formation of Cyclohexanecarbonyl Chloride:
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve cyclohexanecarboxylic acid (1.0 eq) in a minimal amount of anhydrous DCM.
 - Slowly add thionyl chloride (1.2 eq) to the solution at room temperature.
 - Heat the reaction mixture to reflux for 2-3 hours. The reaction progress can be monitored by the cessation of gas (HCl and SO_2) evolution.
 - After the reaction is complete, remove the excess thionyl chloride and DCM under reduced pressure.
- Amidation Reaction:

- Dissolve the crude cyclohexanecarbonyl chloride in anhydrous DCM.
- In a separate flask, dissolve (R)-(+)-1-phenylethylamine (1.0 eq) and triethylamine (1.5 eq) in anhydrous DCM.
- Cool the amine solution to 0 °C in an ice bath.
- Slowly add the solution of cyclohexanecarbonyl chloride to the cooled amine solution with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for an additional 4-6 hours.
- Workup and Extraction:
 - Quench the reaction by adding water.
 - Transfer the mixture to a separatory funnel and wash sequentially with 1 M HCl, saturated aqueous NaHCO₃ solution, and brine.
 - Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄.
 - Filter and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purification:
 - Purify the crude product by flash column chromatography on silica gel using a gradient of ethyl acetate in hexanes as the eluent.
 - Alternatively, recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) can be employed for purification.

Physicochemical Characterization

While specific analytical data for **N-(1-phenylethyl)cyclohexanecarboxamide** is not readily available from commercial suppliers, characterization would typically involve the following

spectroscopic techniques. The expected spectral features are based on the known chemical structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the protons of the cyclohexyl ring, the phenylethyl group, and the amide N-H proton. The aromatic protons of the phenyl group would appear in the downfield region (δ 7.2-7.4 ppm). The methine proton of the phenylethyl group would likely appear as a multiplet, coupled to the methyl protons and the N-H proton. The protons of the cyclohexyl ring would exhibit complex multiplets in the upfield region.
- ^{13}C NMR: The carbon NMR spectrum would display distinct signals for the carbonyl carbon of the amide (δ ~175 ppm), the aromatic carbons, and the aliphatic carbons of the cyclohexyl and phenylethyl moieties.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by a strong absorption band corresponding to the C=O stretching vibration of the amide group, typically in the range of 1630-1680 cm^{-1} . A notable N-H stretching vibration would also be present around 3300 cm^{-1} .

Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) would be used to confirm the molecular formula by providing a highly accurate mass measurement of the molecular ion.

Potential Applications

Derivatives of N-substituted cyclohexanecarboxamides have been explored in various areas of medicinal chemistry. The structural motifs present in **N-(1-phenylethyl)cyclohexanecarboxamide** suggest potential for biological activity. Chiral amines and their derivatives are important building blocks in the synthesis of neuropharmacological agents.^[1]

Structural Representation

The 2D chemical structure of **N-(1-phenylethyl)cyclohexanecarboxamide** is depicted below.

Caption: 2D structure of **N-(1-phenylethyl)cyclohexanecarboxamide**.

References

- (R)-N-Benzyl-N-(1-phenylethyl)cyclohexanamine - MDPI. Available at: [\[Link\]](#)

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